

A Technical Guide to High-Purity Diethylstilbestrol-d8 for Research Applications

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This in-depth technical guide provides comprehensive information on high-purity **Diethylstilbestrol-d8** (DES-d8), a deuterated analog of the synthetic estrogen

Diethylstilbestrol. This guide is intended for researchers, scientists, and drug development professionals utilizing DES-d8 as an internal standard in analytical methods, particularly mass spectrometry-based assays, and as a research tool in endocrinology and toxicology studies.

Commercial Suppliers of High-Purity Diethylstilbestrol-d8

A critical aspect of reliable and reproducible research is the quality of the reagents used. Highpurity **Diethylstilbestrol-d8** is available from several reputable commercial suppliers. The following table summarizes key information from some of the prominent vendors. Researchers are advised to request certificates of analysis for lot-specific purity and characterization data.



Supplier	Catalog Number	Purity	Applications Cited
MedChemExpress	HY-14598S	99.52%[1]	Bioactivity, Structure and function analysis, ELISA, SDS-PAGE, Western blotting.[1]
Cambridge Isotope Laboratories, Inc.	DLM-170-0.05	98%	Clinical MS, Metabolism, Metabolomics.[2]
Biosynth	FD170245	Not specified	Analytical standard for 17β-estradiol and estrone detection.[3]
BIOZOL	MCE-HY-14598S	99.74%	Isotope-Labeled Compounds.[4]
PDQ Scientific	PDQH-683438-1mL	Not specified	Pharmaceuticals, Stable Isotope Labeled Compounds, Veterinary Products. [2]

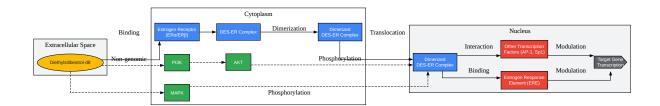
Diethylstilbestrol Signaling Pathway

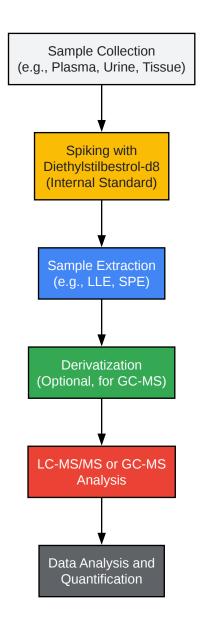
Diethylstilbestrol exerts its biological effects primarily through its interaction with estrogen receptors (ERs), acting as a potent agonist for both ER α and ER β .[5] Its mechanism of action involves both genomic and non-genomic signaling pathways, leading to the modulation of gene expression and various cellular processes.

Genomic Signaling Pathway

The classical genomic pathway involves the binding of DES to ERs in the cytoplasm, leading to receptor dimerization and translocation to the nucleus. This complex then binds to specific DNA sequences known as estrogen response elements (EREs) in the promoter regions of target genes, thereby regulating their transcription.[5][6] Additionally, the DES-ER complex can interact with other transcription factors, such as AP-1 and Sp1, to influence gene expression indirectly.[1]









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